

# An In-depth Technical Guide to the Mechanism of Action of AS1892802

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## Compound of Interest

Compound Name: AS1892802

Cat. No.: B591422

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## Abstract

**AS1892802** is a potent and selective, ATP-competitive inhibitor of Rho-associated protein kinase (ROCK). This small molecule has demonstrated significant therapeutic potential in preclinical models of neurodegenerative diseases, chronic pain, and osteoarthritis. Its mechanism of action is centered on the modulation of the ROCK signaling pathway, a critical regulator of cellular processes such as cytoskeletal dynamics, cell migration, proliferation, and apoptosis. This guide provides a comprehensive overview of the mechanism of action of **AS1892802**, including its effects on the ROCK signaling cascade, quantitative data on its inhibitory activity, and detailed experimental protocols for key assays used in its characterization.

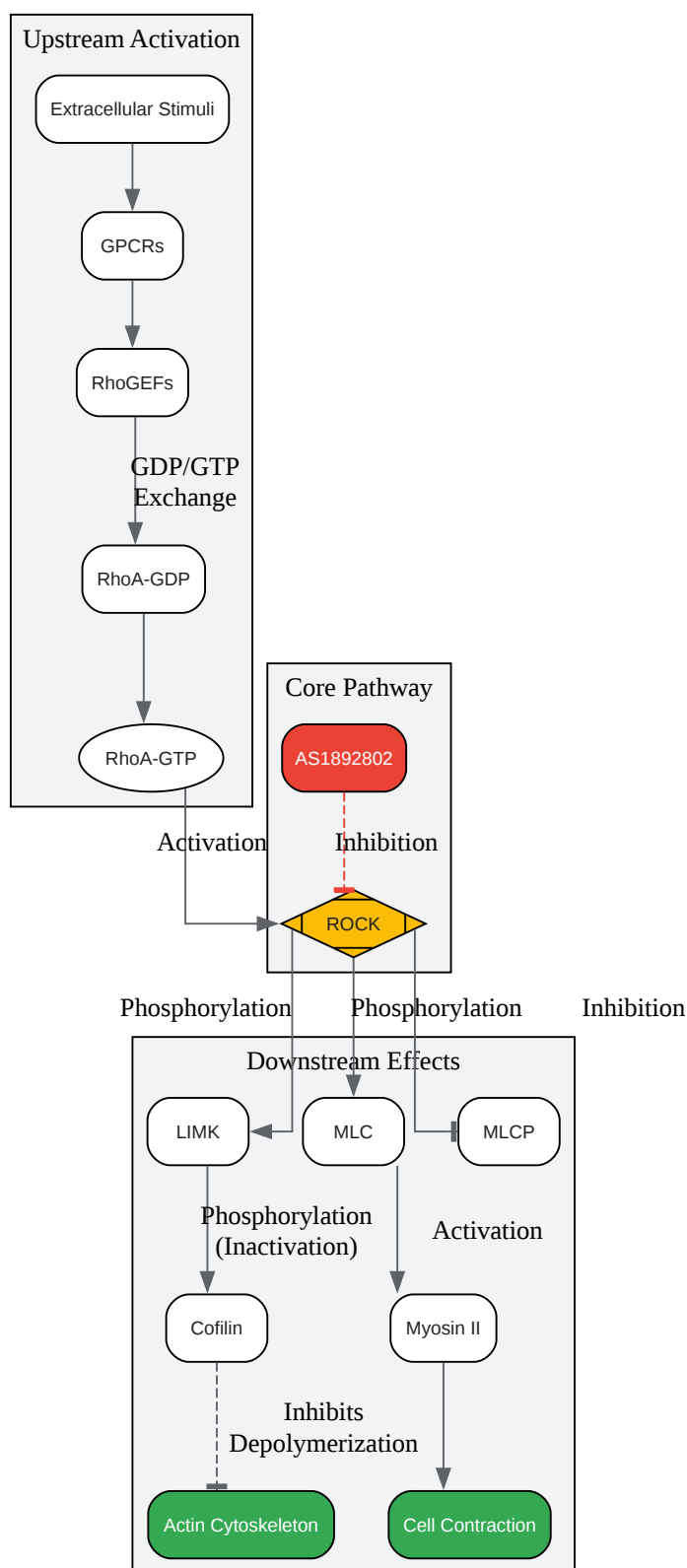
## Core Mechanism of Action: Inhibition of the ROCK Signaling Pathway

**AS1892802** exerts its pharmacological effects through the direct inhibition of Rho-associated protein kinase (ROCK). The ROCK signaling pathway is a crucial downstream effector of the small GTPase RhoA. Upon activation by various extracellular stimuli, such as growth factors and hormones, RhoA, in its GTP-bound state, binds to and activates ROCK. Activated ROCK, in turn, phosphorylates a multitude of downstream substrates, leading to a cascade of cellular events.

The primary mechanism of **AS1892802** involves its competitive binding to the ATP-binding pocket of ROCK, thereby preventing the phosphorylation of its downstream targets. This inhibition leads to a reduction in actomyosin contractility, alterations in cell morphology and motility, and modulation of gene expression.

## The ROCK Signaling Pathway

The ROCK signaling pathway plays a central role in various physiological and pathological processes. A simplified representation of this pathway and the point of intervention by **AS1892802** is depicted below.



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**AS1892802** inhibits ROCK, a key regulator of the cytoskeleton.

## Quantitative Data

The inhibitory potency of **AS1892802** against ROCK isoforms has been determined using various biochemical assays. The half-maximal inhibitory concentration (IC50) values highlight its potent and relatively selective inhibition of ROCK2.

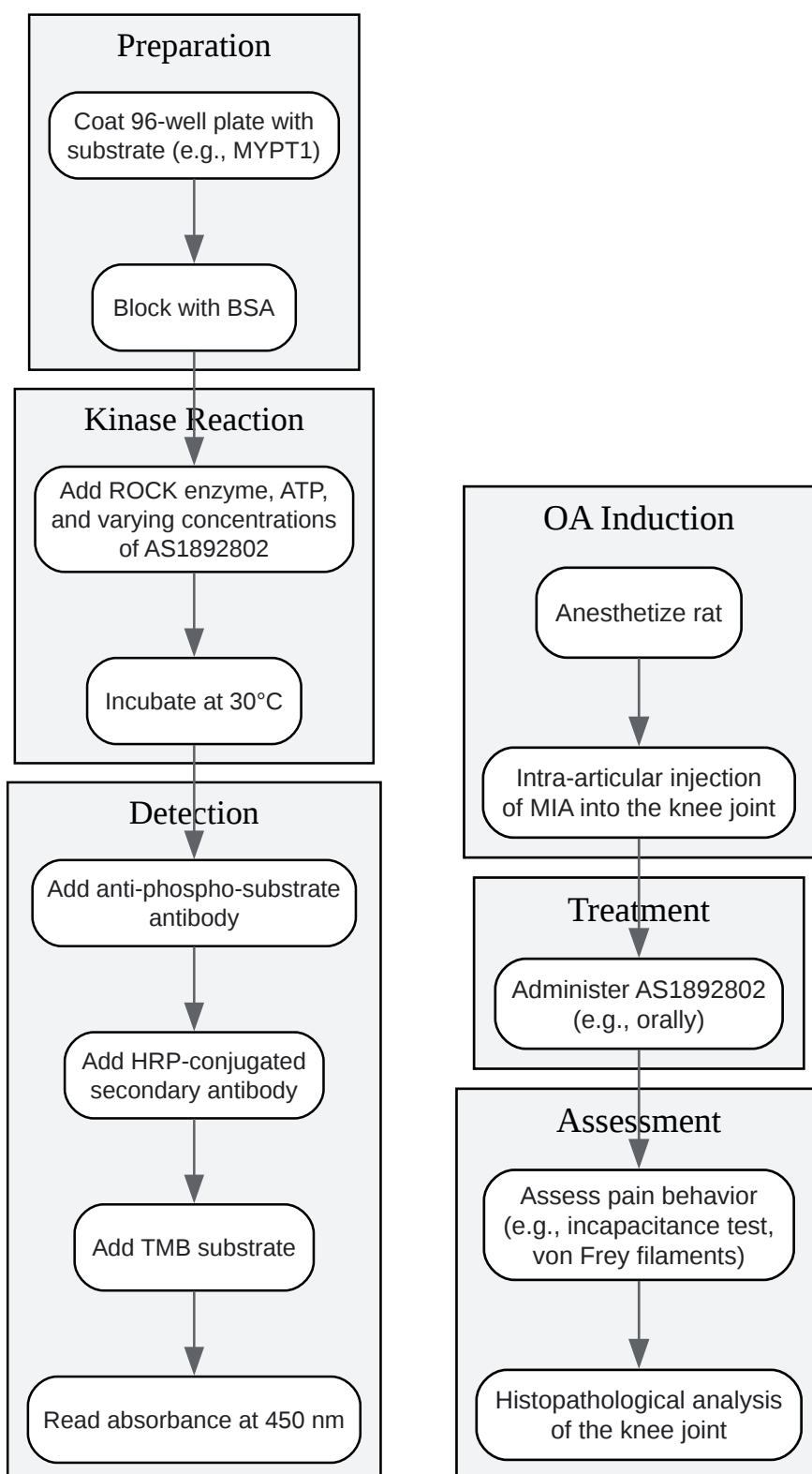
Target	Species	Assay Type	IC50 (nM)	Reference
ROCK1	Human	ELISA	122	<a href="#">[1]</a>
ROCK2	Human	ELISA	52	<a href="#">[1]</a>
ROCK2	Rat	ELISA	57	<a href="#">[1]</a>
PKAC- $\alpha$	-	-	200	<a href="#">[1]</a>
PRKX	-	-	325	<a href="#">[1]</a>

## Experimental Protocols

This section details the methodologies for key experiments cited in the characterization of **AS1892802**.

### In Vitro ROCK Inhibition Assay (ELISA)

This protocol outlines a general procedure for determining the IC50 of **AS1892802** against ROCK kinases using an Enzyme-Linked Immunosorbent Assay (ELISA).



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## References

- 1. pubcompare.ai [pubcompare.ai]
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